

How to confirm the identity and purity of a Shizukaol B sample

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shizukaol B

Cat. No.: B593543

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Shizukaol B Analysis: Technical Support & Troubleshooting

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on confirming the identity and purity of a **Shizukaol B** sample. The following frequently asked questions (FAQs) and troubleshooting guides will help you navigate common experimental challenges.

Frequently Asked Questions (FAQs)

Identity Confirmation

Q1: How can I confirm the molecular weight of my **Shizukaol B** sample?

A1: The most effective method for determining the molecular weight of **Shizukaol B** is Mass Spectrometry (MS). High-Resolution Mass Spectrometry (HRMS) is recommended for accurate mass determination.

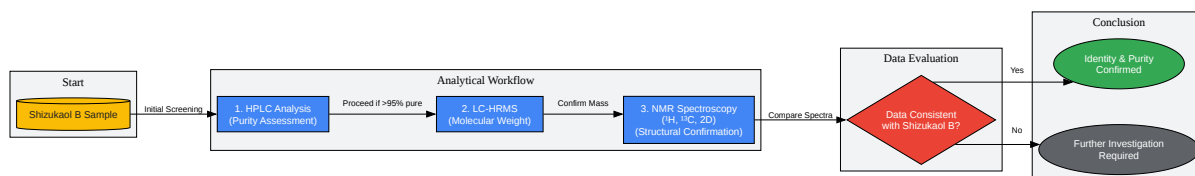
- Expected Molecular Weight: **Shizukaol B** has a molecular formula of $C_{40}H_{44}O_{13}$ and an average molecular weight of 732.8 g/mol [\[1\]](#)
- Expected Ions: In positive ion mode, you should look for the protonated molecule $[M+H]^+$ at m/z 733.28, the sodium adduct $[M+Na]^+$ at m/z 755.26, or the potassium adduct $[M+K]^+$ at m/z 771.23.

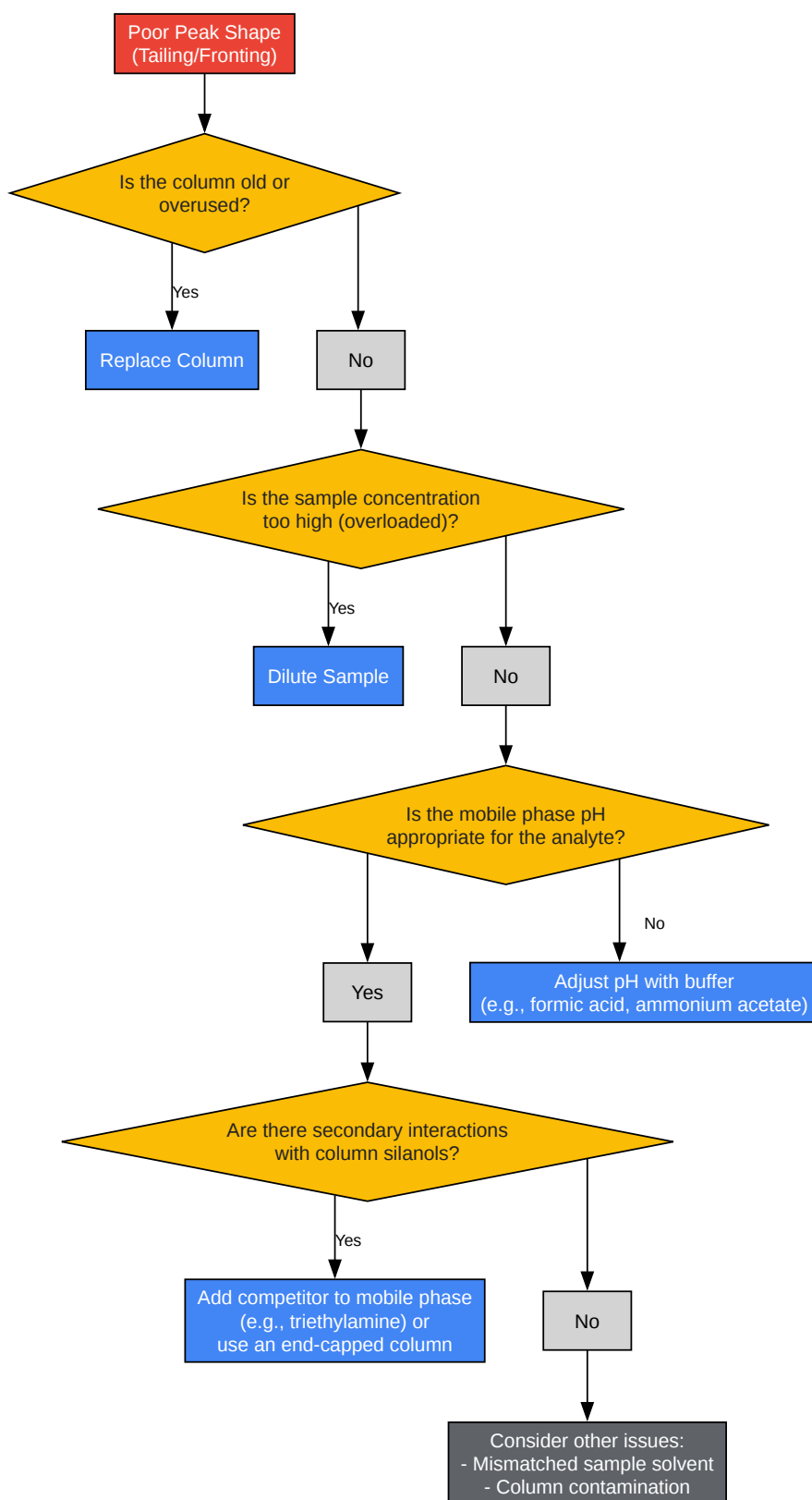
Q2: What is the best way to verify the chemical structure of **Shizukaol B**?

A2: Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for structural elucidation of organic molecules like **Shizukaol B**. A combination of ^1H NMR, ^{13}C NMR, and 2D NMR experiments (like COSY, HSQC, and HMBC) will provide a complete structural confirmation. The complex polycyclic structure of **Shizukaol B**, a lindenane-type dimeric sesquiterpene, necessitates these advanced techniques.^{[2][3][4]}

Q3: My initial analysis suggests the presence of **Shizukaol B**. What is the overall workflow to confirm both identity and purity?

A3: A multi-step analytical workflow is required for conclusive identification and purity assessment. This typically involves an initial purity check with HPLC, followed by structural confirmation using HRMS and NMR.





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References

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- To cite this document: BenchChem. [How to confirm the identity and purity of a Shizukaol B sample]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593543#how-to-confirm-the-identity-and-purity-of-a-shizukaol-b-sample]

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